

Pentafluoroethane Solubility in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentafluoroethane

Cat. No.: B1204445

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **pentafluoroethane** (HFC-125) in organic solvents. The information is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of fluorinated compounds is critical. This document details available quantitative solubility data, outlines experimental protocols for solubility measurement, and presents a visual representation of a typical experimental workflow.

Introduction to Pentafluoroethane

Pentafluoroethane, a hydrofluorocarbon (HFC), is a colorless and odorless gas at standard temperature and pressure. Due to its chemical inertness and favorable thermodynamic properties, it finds applications as a refrigerant, a fire suppression agent, and a component in specialized solvent blends. Its interaction with and solubility in various organic solvents are critical parameters for its application, formulation, and environmental fate. Generally, **pentafluoroethane** exhibits low solubility in water but is soluble in many organic solvents.

Quantitative Solubility Data

The solubility of **pentafluoroethane** in organic solvents can be quantified using Henry's Law, which states that the partial pressure of a gas above a liquid is directly proportional to the concentration of the gas in the liquid. The proportionality constant is known as the Henry's Law constant (k_H). A lower Henry's Law constant indicates higher solubility.

The following tables summarize the available quantitative data for the solubility of **pentafluoroethane** in select organic solvents.

Table 1: Solubility of **Pentafluoroethane** in Alcohols

Solvent	Temperature (K)	Henry's Law Constant (kH / MPa)	Reference
Methanol	283.15 - 313.15	Temperature-dependent data available	
Ethanol	283.15 - 313.15	Temperature-dependent data available	

Note: The referenced study provides temperature-dependent Henry's Law constants for **pentafluoroethane** in methanol and ethanol, which can be described by the Valentiner equation. For specific values at different temperatures, please refer to the original publication.

Table 2: Solubility of **Pentafluoroethane** in Other Organic Solvents

Solvent	Temperature (K)	Solubility Data	Reference
Acetone	Not Available	Specific experimental data not readily available in public literature.	
Hexane	Not Available	Specific experimental data not readily available in public literature.	
n-Tridecane	293.15 - 363.15	Mole fraction solubility data at various pressures (0.05 - 2 MPa) available.	
n-Hexadecane	293.15 - 363.15	Mole fraction solubility data at various pressures (0.05 - 2 MPa) available.	
n-Eicosane	293.15 - 363.15	Mole fraction solubility data at various pressures (0.05 - 2 MPa) available.	
2,6,10,14-Tetramethylpentadecane	293.15 - 363.15	Mole fraction solubility data at various pressures (0.05 - 2 MPa) available.	
Synthetic Oils (PAG, Ester, PFE)	Not Available	Generally soluble, but quantitative data is application-specific.	
Polyols	Not Available	Solubility is dependent on the specific polyol structure.	

For solvents where experimental data is unavailable, predictive models such as the Universal Quasichemical Functional Group Activity Coefficients (UNIFAC) model can be used to estimate solubility. However, these models provide estimations and may not be as accurate as experimental data.

Experimental Protocols for Solubility Measurement

The determination of gas solubility in liquids requires precise and well-controlled experimental procedures. The following sections describe the methodologies for three common techniques used to measure the solubility of gases like **pentafluoroethane** in organic solvents.

Headspace Gas Chromatography (HSGC)

This method is particularly useful for determining Henry's Law constants. It involves analyzing the concentration of the gas in the vapor phase (headspace) in equilibrium with the liquid phase.

Methodology:

- **Sample Preparation:** A known volume of the degassed organic solvent is introduced into a sealed vial of a known total volume.
- **Gas Introduction:** A precise amount of **pentafluoroethane** gas is injected into the vial.
- **Equilibration:** The vial is placed in a thermostated agitator and shaken for a predetermined time to ensure that equilibrium between the liquid and gas phases is reached. The temperature is strictly controlled.
- **Headspace Analysis:** A sample of the gas from the headspace is automatically withdrawn using a gas-tight syringe and injected into a gas chromatograph (GC).
- **Quantification:** The GC, equipped with a suitable detector (e.g., a thermal conductivity detector or a flame ionization detector), separates and quantifies the concentration of **pentafluoroethane** in the headspace.
- **Calculation:** The Henry's Law constant is calculated from the known initial amount of gas, the volumes of the liquid and gas phases, the temperature, and the measured concentration of

the gas in the headspace.

Isochoric Method

The isochoric (constant volume) method involves measuring the pressure change in a sealed vessel as the gas dissolves in the liquid.

Methodology:

- **Apparatus Setup:** A constant-volume equilibrium cell equipped with a pressure transducer and a temperature sensor is used. The exact volumes of the cell and the connecting tubing are pre-calibrated.
- **Solvent Degassing and Loading:** The organic solvent is thoroughly degassed to remove any dissolved air and then a precisely known amount is loaded into the equilibrium cell.
- **Gas Charging:** The cell is then charged with **pentafluoroethane** gas to a known initial pressure.
- **Equilibration:** The cell is immersed in a constant-temperature bath and agitated to facilitate the dissolution of the gas into the liquid. The pressure inside the cell is monitored until it stabilizes, indicating that equilibrium has been reached.
- **Data Analysis:** The amount of gas dissolved in the liquid is calculated from the initial and final pressures, the temperature, the volumes of the gas and liquid phases, and the equation of state for the gas. The solubility is then determined from this information.

Gravimetric Method

The gravimetric method directly measures the mass of the dissolved gas in the solvent.

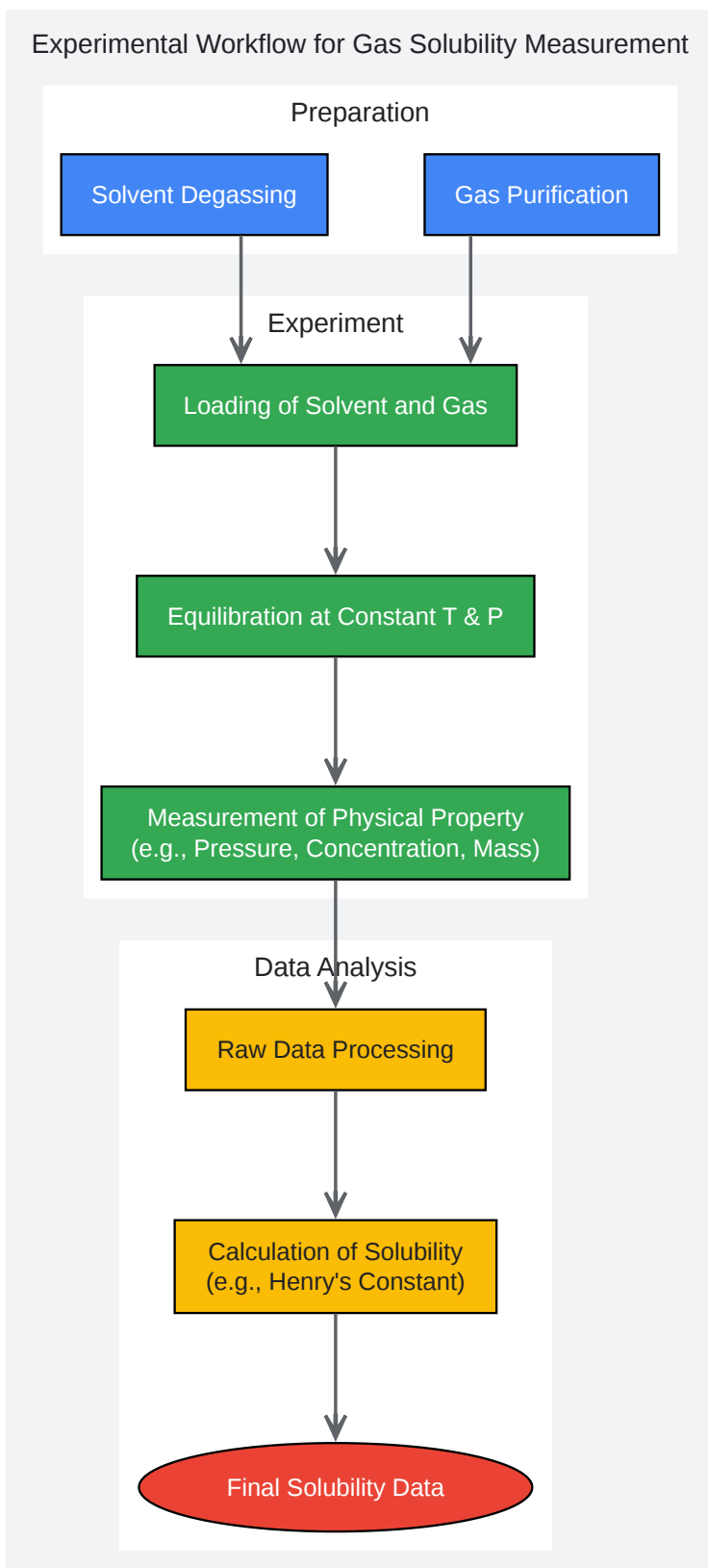
Methodology:

- **Solvent Preparation:** A known mass of the degassed organic solvent is placed in a high-pressure equilibrium vessel.
- **Gas Saturation:** **Pentafluoroethane** gas is introduced into the vessel at a constant pressure and temperature. The solvent is stirred to ensure saturation.

- **Mass Measurement:** The total mass of the vessel containing the solvent and the dissolved gas is measured using a high-precision balance.
- **Degassing and Re-weighing:** The dissolved gas is then carefully removed from the solvent by vacuum or by purging with an inert gas. The vessel is then re-weighed.
- **Calculation:** The mass of the dissolved **pentafluoroethane** is the difference between the two mass measurements. The solubility can then be expressed in terms of mass fraction or mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a gas in a liquid using an experimental approach.



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A generalized workflow for gas solubility experiments.

Conclusion

This technical guide has summarized the available quantitative data on the solubility of **pentafluoroethane** in various organic solvents and provided detailed experimental protocols for its measurement. While data for some common solvents like acetone and hexane are not readily available in the public domain, the provided methodologies can be employed to determine these values experimentally. The presented information serves as a foundational resource for researchers and professionals requiring an understanding of the behavior of **pentafluoroethane** in organic media.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com